

Application Notes and Protocols: 2-Amino-5-bromo-3-nitropyridine in Materials Science

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-nitropyridine

Cat. No.: B172296

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-bromo-3-nitropyridine is a versatile organic compound that serves as a critical building block in the synthesis of a variety of functional materials and pharmaceutical intermediates. Its unique molecular structure, featuring amino, bromo, and nitro functional groups on a pyridine ring, imparts specific reactivity that is leveraged in the development of advanced materials with tailored electronic and optical properties.^[1] While its primary role is often as a precursor, the inherent properties of the pyridine ring system make it a compound of interest for applications in nonlinear optics and polymer science.

These application notes provide an overview of the synthesis of **2-Amino-5-bromo-3-nitropyridine**, its physical and chemical properties, and its application as a precursor for functional materials. A detailed case study on the closely related compound, 2-amino-5-nitropyridinium bromide (2A5NPBr), is presented to illustrate the potential of this class of materials in the field of nonlinear optics.

Physicochemical Properties of 2-Amino-5-bromo-3-nitropyridine

A summary of the key physicochemical properties of **2-Amino-5-bromo-3-nitropyridine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ BrN ₃ O ₂	[2]
Molecular Weight	218.01 g/mol	[2]
CAS Number	6945-68-2	[2]
Appearance	Yellow to light-brown crystalline powder	
Melting Point	205-208 °C	
IUPAC Name	5-bromo-3-nitropyridin-2-amine	[2]

Synthesis of 2-Amino-5-bromo-3-nitropyridine

2-Amino-5-bromo-3-nitropyridine is typically synthesized via the electrophilic nitration of 2-amino-5-bromopyridine.[3] The following protocol is a general method for its preparation.[4]

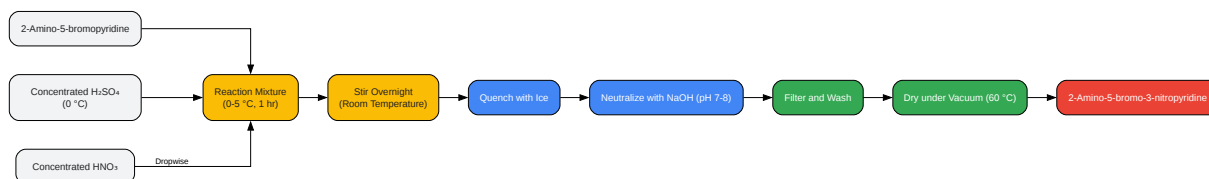
Experimental Protocol: Synthesis of 2-Amino-5-bromo-3-nitropyridine

Materials:

- 2-Amino-5-bromopyridine
- Concentrated Sulfuric Acid (H₂SO₄)
- Concentrated Nitric Acid (HNO₃)
- 10% aqueous Sodium Hydroxide (NaOH) solution
- Ice
- Water

Procedure:

- In a reaction vessel, carefully add 2-amino-5-bromopyridine (0.020 mol) to pre-cooled concentrated sulfuric acid at 0 °C. Maintain the temperature of the reaction mixture between 0-5 °C.
- Slowly add concentrated nitric acid (1.09 mL, 0.024 mol) dropwise to the stirring solution. Control the rate of addition to ensure the reaction temperature remains between 0-5 °C.
- After the addition is complete, continue stirring the reaction mixture at 0-5 °C for 1 hour.
- Allow the reaction mixture to slowly warm to room temperature and continue stirring overnight.
- Pour the reaction mixture over crushed ice.
- Adjust the pH of the solution to 7-8 using a 10% aqueous sodium hydroxide solution.
- Collect the resulting precipitate by filtration.
- Wash the precipitate with cold water.
- Dry the purified **2-amino-5-bromo-3-nitropyridine** product under vacuum at 60 °C overnight.



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Synthesis of **2-Amino-5-bromo-3-nitropyridine**.

Applications in Materials Science As a Precursor for Functional Materials

2-Amino-5-bromo-3-nitropyridine is a valuable intermediate in the synthesis of more complex molecules with applications in materials science and pharmaceuticals. It is notably used in the preparation of azaquinoxalinedione and 2,3-diaminopyridine. The presence of multiple reaction sites allows for further functionalization to create novel organic materials.

Polymer Films

There is mention of **2-Amino-5-bromo-3-nitropyridine** being used as a polymer film that acts as an electron acceptor in an electron transfer chain.[5] However, detailed experimental protocols for the fabrication and characterization of these polymer films are not readily available in the public domain. This suggests a potential area for further research and development.

Case Study: 2-Amino-5-nitropyridinium Bromide (2A5NPBr) for Nonlinear Optical (NLO) Applications

To illustrate the utility of the aminonitropyridine scaffold in materials science, this section details the synthesis and characterization of 2-amino-5-nitropyridinium bromide (2A5NPBr), a semi-organic nonlinear optical (NLO) material derived from the related compound 2-amino-5-nitropyridine.[6] NLO materials are crucial for applications in optical switching, frequency conversion, and optical data storage.

Synthesis and Crystal Growth of 2A5NPBr

Single crystals of 2A5NPBr are grown by the slow evaporation solution technique (SEST).[6]

Experimental Protocol: Synthesis and Crystal Growth of 2A5NPBr

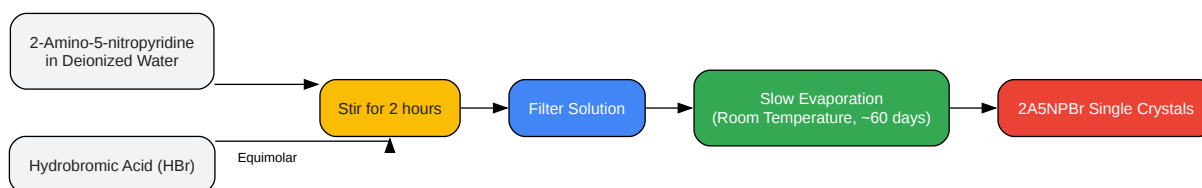
Materials:

- 2-Amino-5-nitropyridine
- Hydrobromic Acid (HBr)

- Deionized water
- Beakers
- Magnetic stirrer
- Crystallization dishes

Procedure:

- Dissolve 2-amino-5-nitropyridine in deionized water.
- Slowly add an equimolar amount of hydrobromic acid to the solution while stirring.
- Continue stirring the solution for 2 hours to ensure a complete reaction.
- Filter the resulting solution to remove any impurities.
- Transfer the saturated solution to a crystallization dish.
- Cover the dish with a perforated lid to allow for slow evaporation of the solvent at room temperature.
- Monitor the crystallization process over a period of approximately 60 days to obtain single crystals of 2A5NPBr.



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Synthesis and crystal growth of 2A5NPBr.

Properties of 2A5NPBr Single Crystals

The grown 2A5NPBr single crystals exhibit properties that make them suitable for NLO applications.

Property	Value	Reference
Crystal System	Monoclinic	[6]
Space Group	P2 ₁ /a	[6]
UV-Vis-NIR Cut-off Wavelength	404 nm	[6]
Optical Transmittance	Good transparency in the visible and NIR region	[6]
Photoconductivity	Positive photoconductive nature	[6]

Third-Order Nonlinear Optical Properties of 2A5NPBr

The third-order NLO properties of 2A5NPBr were investigated using the Z-scan technique with a He-Ne laser at a wavelength of 632.8 nm.[6]

Experimental Protocol: Z-scan Measurement

The Z-scan technique is a single-beam method used to measure the sign and magnitude of the nonlinear refractive index (n_2) and the nonlinear absorption coefficient (β).

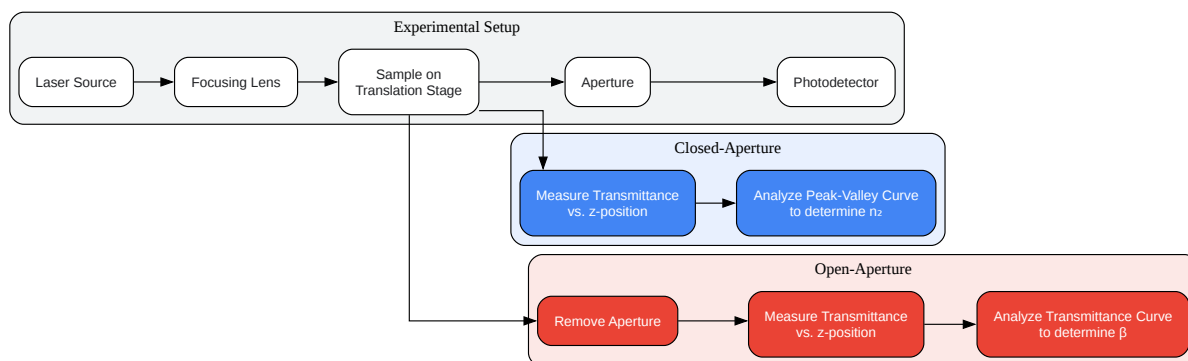
Setup:

- A laser source (e.g., He-Ne laser, 632.8 nm).
- A focusing lens.
- A sample holder mounted on a translation stage that moves along the z-axis (the direction of laser propagation).
- An aperture placed in the far-field.

- A photodetector.

Procedure:

- Closed-aperture Z-scan (for n_2):
 - The sample is translated along the z-axis through the focal point of the laser beam.
 - The intensity of the transmitted light passing through the aperture is measured by the photodetector as a function of the sample's position (z).
 - A plot of the normalized transmittance versus z will show a peak-valley or valley-peak curve, from which the sign and magnitude of n_2 can be determined.
- Open-aperture Z-scan (for β):
 - The aperture is removed, and the entire transmitted beam is collected by the photodetector.
 - The sample is again translated along the z-axis.
 - The normalized transmittance as a function of z will show a dip for two-photon absorption or a peak for saturable absorption, allowing for the calculation of β .



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Experimental workflow for the Z-scan technique.

Quantitative NLO Data for 2A5NPBr

The Z-scan measurements yielded the following third-order NLO properties for 2A5NPBr:

Parameter	Value	Reference
Nonlinear Refractive Index (n_2)	-7.29×10^{-12} m/W	[6]
Nonlinear Absorption Coefficient (β)	-	[6]
Third-order NLO Susceptibility ($\chi^{(3)}$)	4.40×10^{-4} esu	[6]

The negative sign of the nonlinear refractive index indicates a self-defocusing effect.[6]

Conclusion

2-Amino-5-bromo-3-nitropyridine is a key synthetic intermediate with significant potential in materials science. While direct applications are still emerging, its utility as a precursor for functional materials is well-established. The detailed study of the related compound, 2-amino-5-nitropyridinium bromide, highlights the promise of the aminonitropyridine framework in developing materials with significant nonlinear optical properties. Further research into the incorporation of **2-Amino-5-bromo-3-nitropyridine** into polymers and other material matrices could lead to the development of novel materials for a range of electronic and photonic applications.

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